

Ammonium 15N chloride CAS number and molecular weight

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Compound of Interest

Compound Name: Ammonium 15N chloride,

Cat. No.: B120650

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Technical Data for Ammonium-15N Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides key technical specifications for Ammonium-15N chloride, a stable isotope-labeled compound.

Ammonium-15N chloride serves as a critical reagent in various scientific applications. It is frequently utilized as a tracer and an internal standard for quantitative analyses using nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS)[1]. Its applications extend to use as a medium supplement for the incorporation of 15N in proteins for NMR spectroscopy and in assaying nitrogen loss in marine sediment[2].

Chemical Properties and Identifiers

The fundamental chemical identifiers and properties for Ammonium-15N chloride are summarized in the table below for easy reference.

Identifier	Value
CAS Number	39466-62-1[1][3][4]
Molecular Weight	54.48[1][3][4]
Chemical Formula	15NH ₄ Cl[2][3][4]
Synonyms	15N Labeled ammonium chloride, Azanium chloride[2][3][4]
Physical Form	Solid[1][4], powder, crystals or chunks
Melting Point	340 °C (sublimates)[4]

This isotopically labeled compound is an autophagy and lysosome inhibitor[1]. It can induce intracellular alkalization and metabolic acidosis, which in turn affects enzymatic activity within biological systems[1].

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